

stereochemistry and configuration of (+)-menthofuran

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: (+)-Menthofuran

CAS No.: 17957-94-7

Cat. No.: S584990

Get Quote

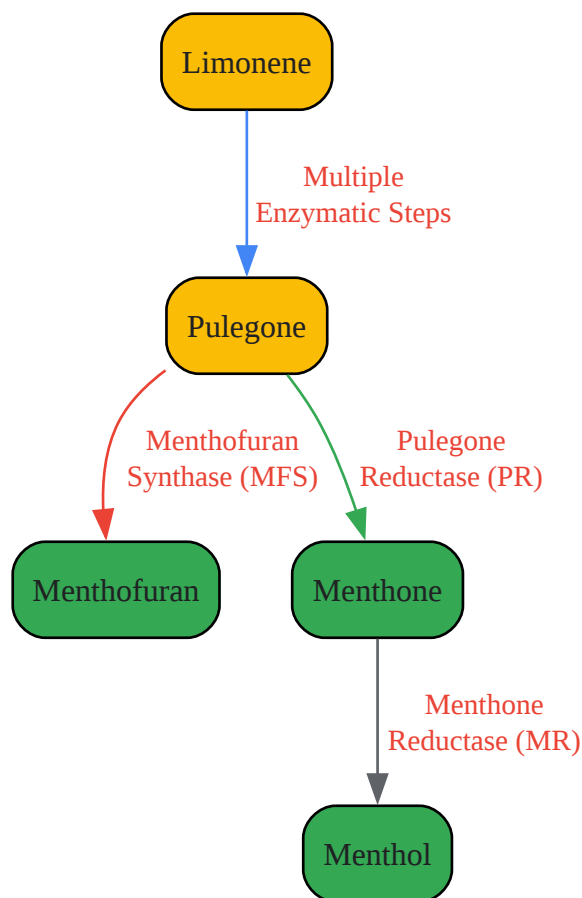
Stereochemical Identity and Biosynthesis

The core information on the stereochemistry and formation of **(+)-menthofuran** is summarized in the table below:

Aspect	Description
IUPAC Name	3,6-Dimethyl-4,5,6,7-tetrahydro-1-benzofuran [1]
Enantiomeric Form	(+)-Menthofuran [2] [3]
Molecular Formula	$C_{10}H_{14}O$ [1]
Molecular Weight	150.221 $g \cdot mol^{-1}$ [1]
Biosynthetic Precursor	(+)-Pulegone [2] [3]
Biosynthetic Enzyme	Menthofuran Synthase (MFS) [2] [1] [3]

The biosynthesis of **(+)-menthofuran** is a defined segment of the larger peppermint essential oil pathway. The following diagram illustrates its position and relationship to key intermediates like (+)-pulegone and the

final product, (-)-menthol.



[Click to download full resolution via product page](#)

Biosynthetic pathway of (+)-menthofuran from (+)-pulegone.

Regulatory Role & Experimental Evidence

Research indicates that **(+)-menthofuran** is not merely a side product but plays a active regulatory role in its own biosynthesis:

- **Transcriptional Regulation:** In a 2003 study, both **overexpression and cosuppression** of the *mfs* gene in transgenic peppermint plants led to a corresponding increase or decrease in menthofuran production. This demonstrates that the control of MFS resides primarily at the level of transcription [2].
- **Feedback Mechanism:** A significant finding was that **(+)-menthofuran** influences the metabolic branch point at (+)-pulegone. Stem feeding experiments showed that **(+)-menthofuran selectively**

decreases the transcript levels of pulegone reductase (*pr*), the enzyme responsible for converting (+)-pulegone to (-)-menthone. This down-regulation diverts more (+)-pulegone toward the production of additional **(+)-menthofuran** [2].

- **No Direct Enzyme Inhibition:** The same study confirmed that **(+)-menthofuran** does not directly inhibit PR enzyme activity, reinforcing that its effect is transcriptional [2].

Toxicological & Pharmacological Profile

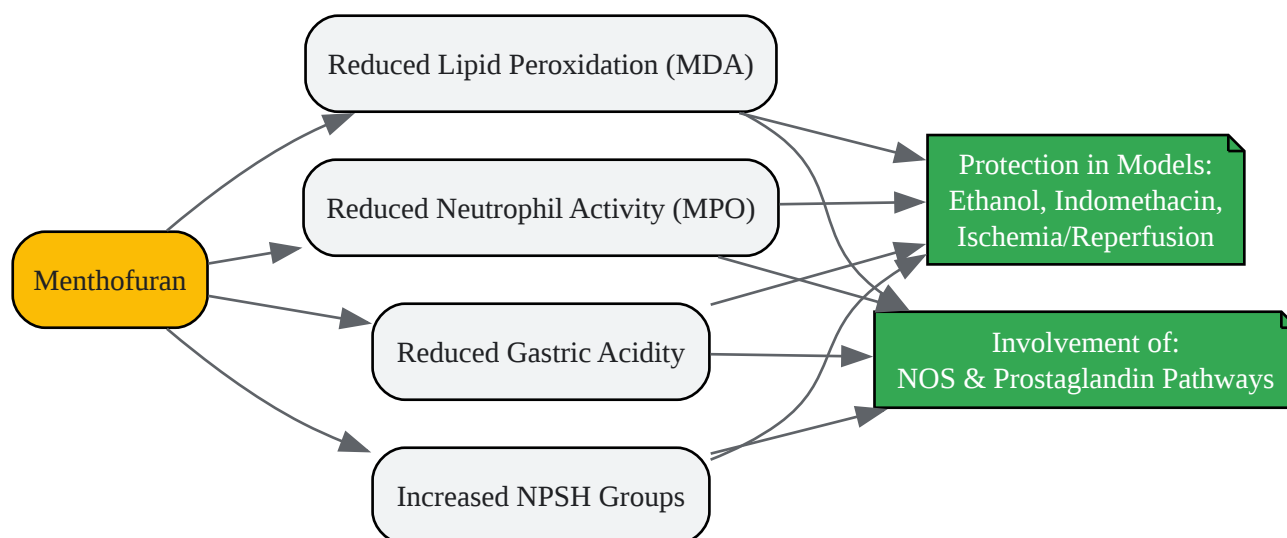
The defined stereochemistry of **(+)-menthofuran** is critical to its biological activity, particularly its toxicity and recently discovered protective effects.

Hepatotoxicity

(+)-Menthofuran is a known hepatotoxin and is considered the primary toxic agent in pennyroyal oil [1]. Its toxicity arises from **metabolic activation** by cytochrome P450 enzymes (particularly CYP2A6) into chemically reactive intermediates that cause liver damage [1]. It also acts as a **mechanism-based inactivator of CYP2A6**, irreversibly inhibiting the enzyme [1].

Gastroprotective Activity

Despite its hepatotoxicity, a 2023 study revealed that **(+)-menthofuran** exhibits gastroprotective effects in rodent models. The proposed mechanisms are outlined below:



[Click to download full resolution via product page](#)

Proposed gastroprotective mechanisms of (+)-menthofuran involving antioxidant and antisecretory pathways [4].

Research & Quality Control Implications

- **Metabolic Engineering:** Down-regulating *mfs* is a validated biotechnological strategy to reduce (+)-pulegone and **(+)-menthofuran** levels in peppermint oil, thereby improving oil quality by shifting the flux toward (-)-menthol production [3] [5].
- **Stress Metabolite: (+)-Menthofuran** is considered a "stress metabolite," with its concentrations increasing under adverse environmental conditions such as limited light, moisture, or nutrient deficiencies [3]. This is a key consideration for cultivation and quality control.
- **Dose-Dependent Effects:** The dual nature of **(+)-menthofuran**—showing toxicity at one dose and protective effects at another—highlights the importance of thorough pharmacological and toxicological profiling in drug development.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Menthofuran [en.wikipedia.org]
2. Menthofuran regulates essential oil biosynthesis in ... [pmc.ncbi.nlm.nih.gov]
3. Menthofuran - an overview | ScienceDirect Topics [sciencedirect.com]
4. Antioxidant Mechanisms Underlying the Gastroprotective Effect of... [pmc.ncbi.nlm.nih.gov]
5. Genetic Manipulation of Biosynthetic Pathways in Mint [frontiersin.org]

To cite this document: Smolecule. [stereochemistry and configuration of (+)-menthofuran]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b584990#stereochemistry-and-configuration-of-menthofuran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com